

N-Chloroacetyl-DL-alanine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-Chloroacetyl-DL-alanine*

Cat. No.: *B3150577*

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CAS Number: 1190-32-5

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **N-Chloroacetyl-DL-alanine**, a key intermediate in pharmaceutical and biochemical research. This document details its chemical and physical properties, synthesis, and primary applications, with a focus on its role in the enzymatic resolution of amino acids. Experimental protocols and safety information are also included to assist researchers in its effective and safe use.

Chemical and Physical Properties

N-Chloroacetyl-DL-alanine is a derivative of the amino acid alanine and is primarily utilized in organic synthesis.^{[1][2]} Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₈ ClNO ₃	[1]
Molecular Weight	165.57 g/mol	[1]
Appearance	White to off-white crystalline powder	-
Melting Point	125-128 °C	-
Purity	≥98%	-
Solubility	Soluble in water	-

Synthesis of N-Chloroacetyl-DL-alanine

The synthesis of **N-Chloroacetyl-DL-alanine** can be achieved through the acylation of DL-alanine. While a specific protocol for **N-Chloroacetyl-DL-alanine** is not readily available, a representative procedure for a similar compound, **N-Chloroacetyl-DL-alanine** ethyl ester, is described below. This can be adapted by using DL-alanine as the starting material and omitting the esterification step.

Experimental Protocol: Synthesis of N-Chloroacetyl-DL-alanine (Adapted)

Materials:

- DL-alanine
- Chloroacetyl chloride
- Sodium hydroxide (NaOH)
- Dichloroethane
- Saturated salt solution
- Magnesium sulfate (MgSO₄)

Procedure:

- A solution of chloroacetyl chloride (1.0 equivalent) in dichloroethane is added dropwise at 0-5°C to a rapidly stirred mixture of DL-alanine (1.0 equivalent) and an aqueous solution of sodium hydroxide (2.0 equivalents) in dichloroethane.[3]
- After the addition is complete, the mixture is allowed to warm to room temperature.[3]
- The reaction is stirred for an additional 3 hours.[3]
- The product is isolated by washing the reaction mixture with a saturated salt solution.[3]
- The organic layer is dried over magnesium sulfate and the solvent is evaporated to yield the final product.[3]

Applications in Research and Drug Development

The primary application of **N-Chloroacetyl-DL-alanine** lies in its use as a substrate for the enzymatic production of enantiomerically pure L- and D-amino acids. This process, known as dynamic kinetic resolution, is of significant interest in the pharmaceutical industry for the synthesis of chiral drugs.[4]

Enzymatic Resolution for Chiral Amino Acid Synthesis

N-Chloroacetyl-DL-alanine serves as a racemic substrate for a two-enzyme system to produce optically pure amino acids.[5] This process utilizes an N-acylamino acid racemase (NAAAR) and an enantioselective aminoacylase.[4][6] The NAAAR continuously converts the unreacted N-chloroacetyl-D-alanine into N-chloroacetyl-L-alanine, allowing for a theoretical yield of 100% for the desired L-amino acid.[7]

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Experimental Protocol: Enzymatic Resolution of N-Chloroacetyl-DL-alanine

Materials:

- **N-Chloroacetyl-DL-alanine**

- L-aminoacylase (e.g., from *Aspergillus oryzae*)
- N-acylamino acid racemase (NAAAR)
- Phosphate buffer (pH 7.5-8.0)
- Cobalt chloride (CoCl_2) solution (as a cofactor for some aminoacylases)[8]

Procedure:

- A solution of **N-Chloroacetyl-DL-alanine** is prepared in a phosphate buffer.
- L-aminoacylase and N-acylamino acid racemase are added to the solution. A small amount of CoCl_2 solution can be added to enhance aminoacylase activity.[8]
- The reaction mixture is incubated at an optimal temperature (typically 37-50°C) with gentle agitation.[9]
- The progress of the reaction is monitored by measuring the formation of L-alanine.
- Upon completion, the L-alanine is separated from the unreacted N-chloroacetyl-D-alanine and the enzymes.

Safety and Handling

A Safety Data Sheet (SDS) should be consulted before handling **N-Chloroacetyl-DL-alanine**. Standard laboratory safety precautions should be followed, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. The compound should be stored in a cool, dry, and well-ventilated area.

Signaling Pathways and Biological Activity

Currently, there is limited specific information available on the direct involvement of **N-Chloroacetyl-DL-alanine** in cellular signaling pathways. Its primary role in research is as a synthetic intermediate and a substrate for enzymatic reactions. The biological effects of amino acid derivatives, in general, are broad and can influence various physiological activities.[1] The

chloroacetyl group allows for selective reactions, making it a valuable tool in studying enzyme mechanisms and protein interactions.[2]

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